

Proper Disposal of Fluxofenim: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Fluxofenim*

Cat. No.: *B166934*

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Ensuring the safe and environmentally responsible disposal of **Fluxofenim** is critical for laboratory safety and compliance. This guide provides detailed procedures for researchers, scientists, and drug development professionals to manage and dispose of **Fluxofenim** waste, minimizing environmental impact and ensuring a safe working environment.

Chemical and Physical Properties

A comprehensive understanding of **Fluxofenim**'s properties is foundational to its safe handling and disposal.

Property	Value	Citations
Molecular Formula	C12H11ClF3NO3	[1][2][3]
Molecular Weight	309.67 g/mol	[1][2]
CAS Number	88485-37-4	
Appearance	White crystalline solid or liquid	
Density	1.43 g/cm ³	
Boiling Point	309.5°C at 760 mmHg	
Melting Point	25°C	
Flash Point	141°C	
Solubility	Slightly soluble in water; Soluble in organic solvents (e.g., dimethyl sulfoxide)	

Immediate Safety and Handling Protocols

Prior to handling **Fluxofenim** for any purpose, including disposal, adhere to the following personal protective equipment (PPE) and handling guidelines.

Personal Protective Equipment (PPE)

- **Eye and Face Protection:** Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.
- **Hand Protection:** Handle with chemical-impermeable gloves that have been inspected prior to use. Gloves must satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374 derived from it.
- **Body Protection:** Wear fire/flame resistant and impervious clothing.
- **Respiratory Protection:** If exposure limits are exceeded or irritation is experienced, use a full-face respirator.

Safe Handling Practices

- Work in a well-ventilated area.
- Avoid all contact with skin and eyes.
- Prevent the formation of dust and aerosols.
- Use non-sparking tools and prevent fire caused by electrostatic discharge.
- Wash hands thoroughly after handling.

Step-by-Step Disposal Procedures

Discharge of **Fluxofenim** into the environment must be strictly avoided due to its high toxicity to aquatic life. Follow these approved disposal methods for the chemical and its containers.

Disposal of Unwanted Fluxofenim

The primary recommended method for the disposal of **Fluxofenim** is through a licensed chemical destruction facility.

- Containment: Collect and store unwanted **Fluxofenim** in suitable, closed, and clearly labeled containers.
- Professional Disposal: Arrange for the removal of the waste material to a licensed chemical destruction plant.
- Incineration: Controlled incineration with flue gas scrubbing is an acceptable method of destruction.
- Local Regulations: Always consult your local solid waste management authority, environmental agency, or health department to learn about community-specific hazardous waste collection programs and local disposal requirements, which may be stricter than federal mandates.
- Prohibited Actions: Never pour **Fluxofenim** down any drain, toilet, or sewer, or dispose of it on the ground.

Disposal of Contaminated Containers

Proper disposal of empty containers is crucial to prevent residual chemical exposure and environmental contamination.

- **Decontamination:** Containers should be triple rinsed (or the equivalent). The rinse water should be collected and disposed of as hazardous waste.
- **Recycling/Reconditioning:** After proper rinsing, containers can be offered for recycling or reconditioning.
- **Landfill Disposal:** Alternatively, puncture the container to render it unusable for other purposes and dispose of it in a sanitary landfill, if permitted by local regulations.
- **Incineration:** For combustible packaging materials, controlled incineration with flue gas scrubbing is a viable option.
- **Reuse Prohibition:** Never reuse empty pesticide or chemical containers for any other purpose.

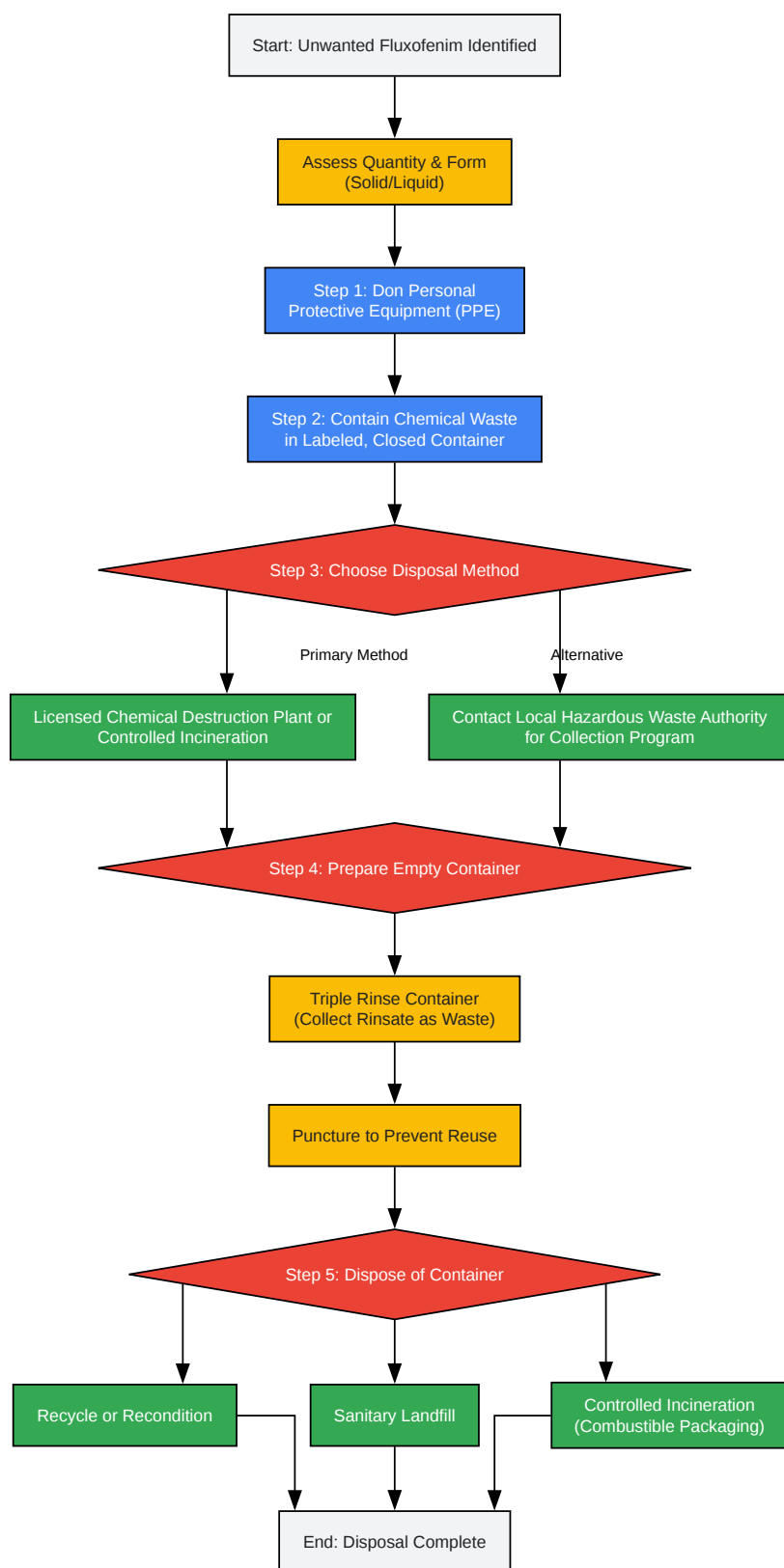
Accidental Release Measures

In the event of a spill, immediate and appropriate action is required to contain the material and protect personnel.

- **Ensure Safety:** Ensure adequate ventilation and remove all sources of ignition. Evacuate personnel to a safe area, keeping them upwind of the spill.
- **Containment:** Prevent further leakage or spillage if it is safe to do so. Do not allow the chemical to enter drains.
- **Cleanup:** Collect the spilled material using non-sparking, explosion-proof equipment and place it in a suitable, closed container for disposal. Adhered or collected material should be promptly disposed of in accordance with appropriate laws and regulations.

Disposal Workflow Diagram

The following diagram outlines the logical steps for the proper disposal of **Fluxofenim**.



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Caption: Logical workflow for the safe disposal of **Fluxofenim** and its contaminated containers.

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References

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